

Characterization of 4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide: A Technical Guide

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Compound of Interest

Compound Name: 4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide

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This technical guide provides an in-depth analysis of the expected analytical data for the characterization of **4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide**, a novel compound with potential applications in medicinal chemistry and drug development. The structural elucidation of such molecules is paramount for confirming their identity, purity, and for establishing a foundation for further biological evaluation. This document will detail the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, providing a rationale for the expected spectral features based on the analysis of its constituent chemical moieties.

Molecular Structure and Rationale for Characterization

The structure of **4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide** combines several key functional groups that contribute to its unique physicochemical properties. The characterization strategy is designed to provide unambiguous evidence for the presence and connectivity of the 4-chlorobenzyl group, the ether linkage, the 3-iodo-substituted aromatic ring, and the benzohydrazide functional group. A multi-technique approach, leveraging the strengths of NMR, IR, and MS, is essential for a comprehensive and robust structural confirmation.

Predicted Spectroscopic Data

The following sections detail the anticipated spectroscopic data for **4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide**. These predictions are based on established principles of spectroscopy and data from structurally related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted ^1H and ^{13}C NMR data are presented below, with assignments for each unique proton and carbon environment.

Table 1: Predicted ^1H NMR Spectroscopic Data (400 MHz, DMSO- d_6 , δ in ppm)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~11.8	Singlet	1H	-CONH-	The acidic proton of the hydrazide is expected to appear as a broad singlet at a downfield chemical shift. ^[1] ^[2]
~8.4	Singlet	2H	-NH ₂	The protons of the terminal amino group of the hydrazide are expected to be a singlet in this region.
~8.2	Doublet	1H	Ar-H (H-2)	This proton is ortho to the carbonyl group and is expected to be deshielded.
~7.8	Doublet of doublets	1H	Ar-H (H-6)	This proton is ortho to the iodine and meta to the carbonyl group.
~7.5	Doublet	2H	Ar-H (H-2', H-6')	Protons on the 4-chlorobenzyl ring ortho to the chlorine atom.
~7.4	Doublet	2H	Ar-H (H-3', H-5')	Protons on the 4-chlorobenzyl ring

				meta to the chlorine atom.
~7.2	Doublet	1H	Ar-H (H-5)	This proton is ortho to the ether linkage and meta to the iodine.
~5.2	Singlet	2H	-O-CH ₂ -Ar	The benzylic protons of the ether linkage are expected to appear as a sharp singlet.

Table 2: Predicted ¹³C NMR Spectroscopic Data (100 MHz, DMSO-d₆, δ in ppm)

Chemical Shift (δ , ppm)	Assignment	Rationale
~165	C=O	The carbonyl carbon of the hydrazide is expected in this region. [1] [2]
~158	C-4	The aromatic carbon bearing the ether oxygen is expected to be significantly downfield.
~140	C-6	The aromatic carbon ortho to the iodine is expected to be deshielded.
~136	C-1'	The ipso-carbon of the 4-chlorobenzyl ring.
~133	C-4'	The carbon bearing the chlorine atom in the 4-chlorobenzyl ring.
~131	C-2', C-6'	Aromatic carbons ortho to the chlorine.
~129	C-3', C-5'	Aromatic carbons meta to the chlorine.
~128	C-2	The aromatic carbon ortho to the carbonyl group.
~115	C-5	The aromatic carbon ortho to the ether linkage.
~94	C-3	The carbon bearing the iodine atom is expected to be significantly upfield due to the heavy atom effect.
~70	-O-CH ₂ -Ar	The benzylic carbon of the ether linkage.

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying the key functional groups present in a molecule. The predicted characteristic IR absorption bands for **4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide** are summarized below.

Table 3: Predicted FT-IR Spectroscopic Data (KBr, cm^{-1})

Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
~3300-3400	Strong, Broad	N-H stretch	Characteristic of the -NH and -NH ₂ groups in the hydrazide moiety. [2]
~3050	Medium	Aromatic C-H stretch	Typical for C-H bonds on the benzene rings.
~1640-1660	Strong	C=O stretch (Amide I)	The carbonyl group of the benzohydrazide will show a strong absorption in this region. [1] [2]
~1590	Medium	C=C stretch	Aromatic ring skeletal vibrations.
~1250 and ~1050	Strong	C-O-C stretch (Ether)	Asymmetric and symmetric stretching of the aryl-alkyl ether linkage. [3]
~1090	Strong	C-Cl stretch	Characteristic absorption for the chlorobenzyl group.
~820	Strong	C-H out-of-plane bend	Indicative of 1,4-disubstitution on the chlorobenzyl ring.

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern of a compound, further confirming its structure.

Table 4: Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Interpretation	Rationale
~452/454	$[M]^+$ and $[M+2]^+$	Molecular ion peak and its isotope peak due to the presence of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio).
~325	$[M - \text{C}_7\text{H}_6\text{Cl}]^+$	Loss of the 4-chlorobenzyl radical.
~247	$[\text{I}-\text{C}_6\text{H}_4-\text{CO}]^+$	Fragment corresponding to the 3-iodobenzoyl cation.
~125/127	$[\text{Cl}-\text{C}_7\text{H}_6]^+$	Fragment corresponding to the 4-chlorobenzyl cation.

Experimental Protocols

The following are generalized experimental protocols for obtaining the characterization data described above.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$).
- **Instrumentation:** Acquire ^1H and ^{13}C NMR spectra on a 400 MHz NMR spectrometer.
- **Data Acquisition:** For ^1H NMR, acquire data with a sufficient number of scans to obtain a good signal-to-noise ratio. For ^{13}C NMR, use a proton-decoupled pulse sequence.

- **Data Processing:** Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak of DMSO- d_6 (δ 2.50 for 1H and δ 39.52 for ^{13}C).

IR Spectroscopy

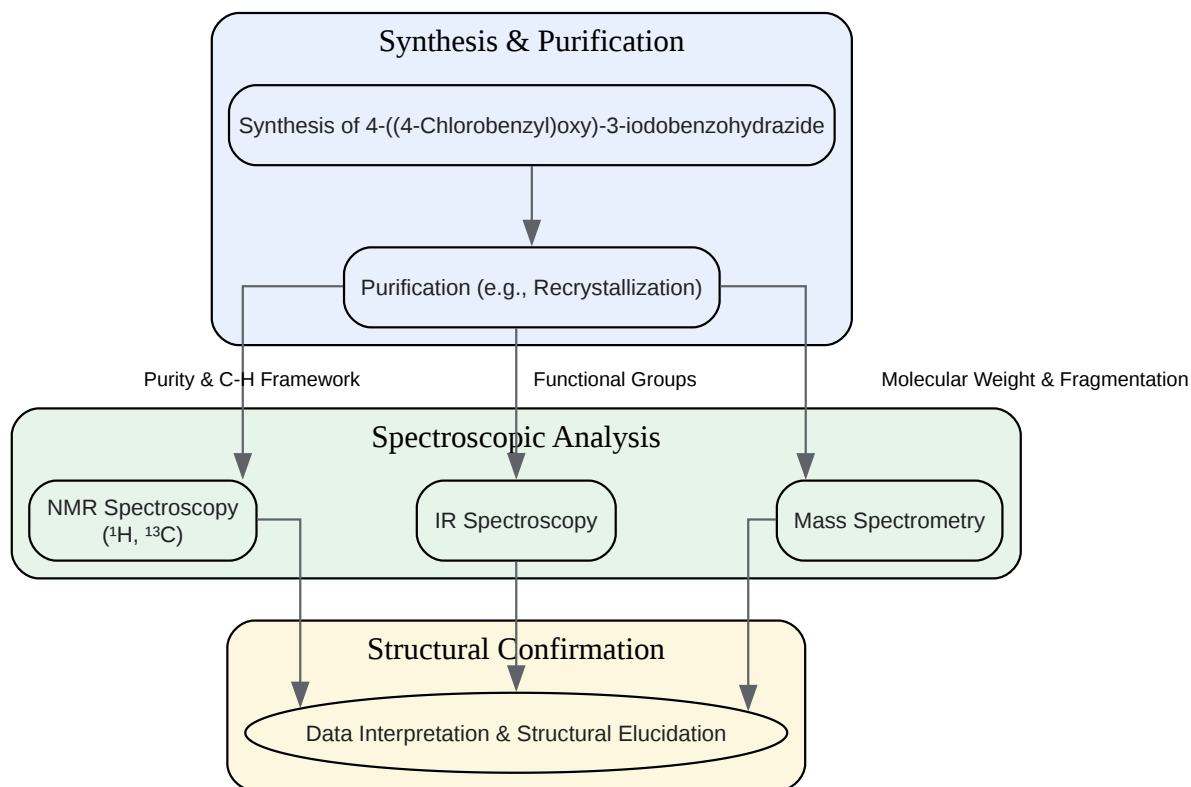
- **Sample Preparation:** Prepare a potassium bromide (KBr) pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin, transparent disk.
- **Instrumentation:** Record the FT-IR spectrum using a suitable FT-IR spectrometer.
- **Data Acquisition:** Collect the spectrum over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- **Data Processing:** Process the spectrum using the instrument's software, which may include background subtraction and baseline correction.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a direct insertion probe or after separation by gas chromatography (if the compound is sufficiently volatile and thermally stable).
- **Ionization:** Use Electron Ionization (EI) at 70 eV.
- **Mass Analysis:** Scan a mass-to-charge (m/z) range appropriate for the expected molecular weight (e.g., m/z 50-500).
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion peak and characteristic fragment ions.

Visualization of the Characterization Workflow

The logical flow of the characterization process is depicted in the following diagram.



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Caption: Workflow for the synthesis, purification, and spectroscopic characterization of **4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide**.

Conclusion

The comprehensive characterization of **4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide** through the combined application of NMR, IR, and Mass Spectrometry is critical for its unambiguous identification. The predicted data presented in this guide serves as a benchmark for researchers working with this and structurally related compounds. Adherence to rigorous analytical protocols ensures the generation of high-quality, reproducible data, which is the cornerstone of reliable scientific research and drug development.

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